

Butalamine: A Technical Overview of its Molecular Structure and Vasodilatory Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butalamine

Cat. No.: B1668079

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Butalamine is a peripheral vasodilator with local anesthetic properties.^[1] This technical guide provides a comprehensive overview of the current understanding of **Butalamine**'s molecular structure, its mechanism of action as a calcium channel blocker, and its resulting vasodilatory effects. While detailed quantitative data and specific experimental protocols are not extensively available in publicly accessible literature, this document synthesizes the existing knowledge to serve as a foundational resource for researchers and drug development professionals.

Molecular Structure and Chemical Properties

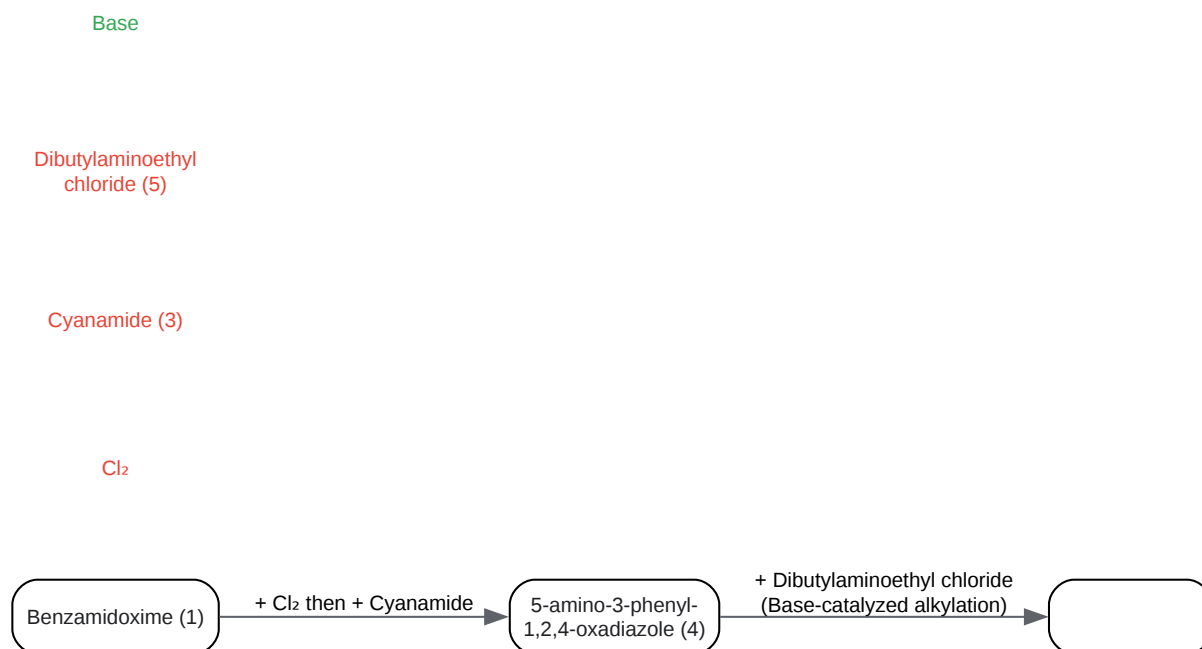
Butalamine, chemically known as N,N-Dibutyl-N'-(3-phenyl-1,2,4-oxadiazol-5-yl)ethane-1,2-diamine, is an organic compound belonging to the phenyloxadiazole class.^[2]

Property	Value	Source
IUPAC Name	N,N-Dibutyl-N'-(3-phenyl-1,2,4-oxadiazol-5-yl)ethane-1,2-diamine	[3]
Synonyms	Butalamine, Butalamina, Butalaminum	DrugBank Online
CAS Number	22131-35-7	[3]
Chemical Formula	C ₁₈ H ₂₈ N ₄ O	[3]
Molar Mass	316.449 g/mol	
Appearance	Not specified in available literature	
Solubility	Not specified in available literature	

Synthesis of Butalamine

The synthesis of **Butalamine** involves a two-step process starting from benzamidoxime.

- **Formation of 5-amino-3-phenyl-1,2,4-oxadiazole:** Benzamidoxime is reacted with chlorine, followed by a subsequent reaction with cyanamide to yield the intermediate, 5-amino-3-phenyl-1,2,4-oxadiazole.
- **Alkylation:** The intermediate is then subjected to a base-catalyzed alkylation with dibutylaminoethyl chloride to complete the synthesis of **Butalamine**.



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway of **Butalamine**.

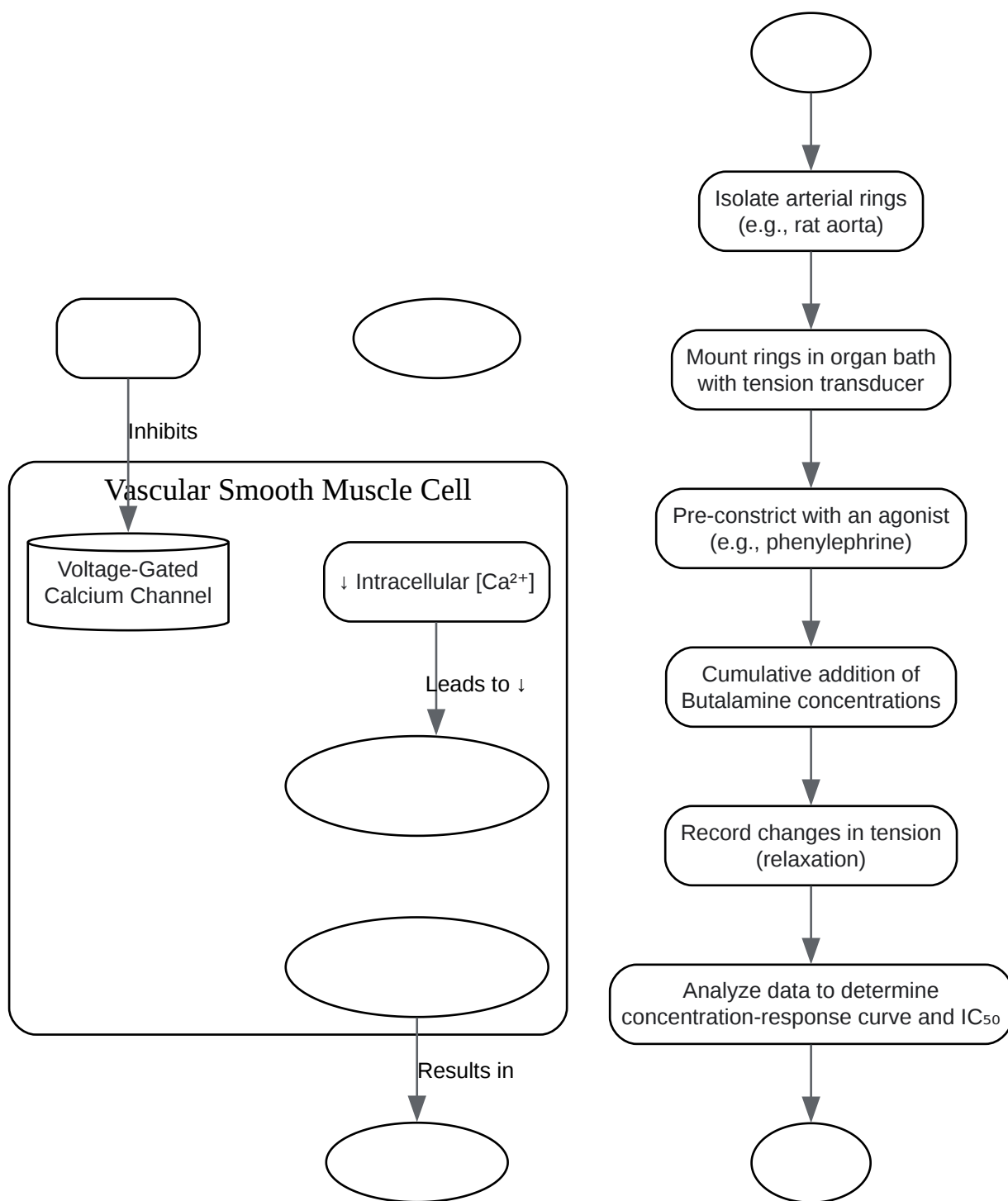
Detailed Experimental Protocol

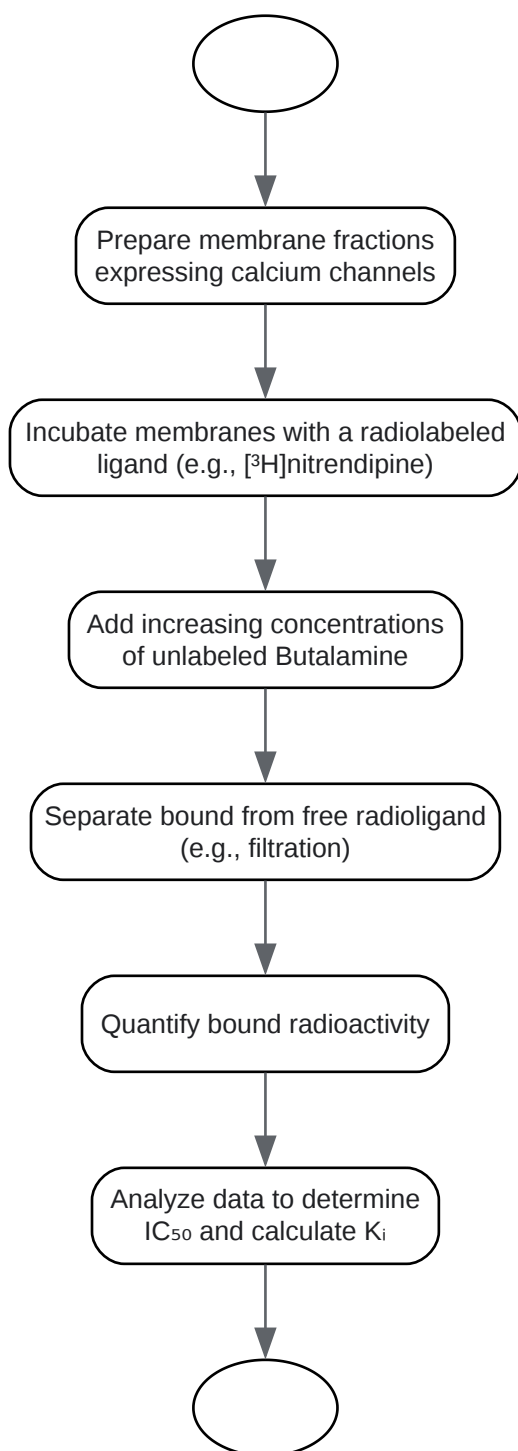
Detailed, step-by-step experimental protocols for the synthesis and purification of **Butalamine** are not readily available in the public domain. Researchers would need to refer to the primary patent literature (FR3334M, U.S. Patent 3,338,899) for potential specifics on reaction conditions, solvents, purification methods, and characterization data.

Mechanism of Action and Pharmacological Activity

Butalamine functions as a peripheral vasodilator by inducing the relaxation of vascular smooth muscle. This effect is primarily achieved through the inhibition of calcium ion influx into smooth muscle cells. By blocking voltage-gated calcium channels, **Butalamine** reduces the intracellular calcium concentration required for muscle contraction, leading to vasodilation and improved blood flow.

In addition to its primary vasodilatory action, **Butalamine** has been reported to possess local anesthetic, analgesic, and anti-inflammatory properties. Early research from 1976 suggested that it has a stimulating effect on blood flow without significantly affecting the cardiovascular system and exhibits low toxicity in animal models.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Butalamine hydrochloride. A new vasoactive substance] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Butalamine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Butalamine: A Technical Overview of its Molecular Structure and Vasodilatory Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668079#molecular-structure-and-activity-of-butalamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com